

Best practices for storing and handling diisooctyl glutarate

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Compound of Interest		
Compound Name:	Diisooctyl glutarate	
Cat. No.:	B15342387	Get Quote

Technical Support Center: Diisooctyl Glutarate

Disclaimer: Specific safety and handling data for **diisooctyl glutarate** is not readily available. The following best practices are based on information for structurally similar long-chain dialkyl esters, such as diisooctyl phthalate, diisooctyl succinate, and dimethyl glutarate. Researchers should handle **diisooctyl glutarate** with caution and perform a thorough risk assessment before use.

Frequently Asked Questions (FAQs)

Q1: What is **diisooctyl glutarate** and what are its potential applications?

Diisooctyl glutarate is a diester of glutaric acid and isooctyl alcohol. While specific research applications are not widely documented, it belongs to a class of compounds that can be used as plasticizers, solvents, and emollients. In a research context, it might be investigated for its properties in drug formulation and delivery systems.

Q2: How should I store diisooctyl glutarate?

Based on general practices for similar esters, **diisooctyl glutarate** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[1] It is prudent to keep it away from sources of ignition, as similar compounds can be combustible at high temperatures.

Q3: What are the primary hazards associated with handling diisooctyl glutarate?







While specific toxicity data is unavailable, similar long-chain esters may cause skin, eye, and respiratory tract irritation upon contact or inhalation.[1] It is important to avoid direct contact and inhalation of any mists or vapors.

Q4: What personal protective equipment (PPE) should I use when handling **diisooctyl glutarate**?

To minimize exposure, the following PPE is recommended:

- Eye/Face Protection: Wear chemical safety goggles or glasses.
- Skin Protection: Use chemically resistant gloves (e.g., nitrile) and a lab coat.
- Respiratory Protection: If there is a risk of generating aerosols or vapors, use a NIOSHapproved respirator.

Q5: What should I do in case of a spill?

For a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a suitable container for disposal. Ensure the area is well-ventilated. For larger spills, evacuate the area and consult your institution's environmental health and safety office.

Troubleshooting Guide



Issue	Possible Cause	Recommended Action
Cloudy or altered appearance of the liquid	Contamination or degradation of the ester.	Do not use the product. Dispose of it according to your institution's chemical waste guidelines. Consider obtaining a new, unopened container.
Inconsistent experimental results	Impurities in the diisooctyl glutarate or reaction with incompatible materials.	Verify the purity of your material if possible. Ensure that your experimental setup does not contain incompatible materials such as strong acids, bases, or oxidizing agents.
Precipitate formation when mixing with other solvents	Low solubility of diisooctyl glutarate in the chosen solvent.	Consult solubility data for similar long-chain esters to select a more appropriate solvent. Consider performing a small-scale solubility test before proceeding with your experiment.

Experimental Protocols

As specific experimental protocols involving **diisooctyl glutarate** are not widely published, researchers should adapt protocols for similar esters with caution. A general protocol for preparing a solution for in-vitro testing might be as follows:

- Preparation of Stock Solution:
 - Under a chemical fume hood, accurately weigh the required amount of diisooctyl glutarate.
 - In a clean, dry glass vial, dissolve the diisooctyl glutarate in a suitable organic solvent (e.g., DMSO, ethanol) to create a concentrated stock solution.
 - Mix thoroughly using a vortex mixer until the solution is clear.



- · Preparation of Working Solution:
 - Perform serial dilutions of the stock solution with your cell culture medium or buffer to achieve the desired final concentration.
 - It is crucial to ensure that the final concentration of the organic solvent is compatible with your experimental system and does not exceed cytotoxic levels. A solvent control group should always be included in your experiments.
- Storage of Solutions:
 - Store stock solutions in tightly sealed containers at the recommended temperature (typically -20°C for long-term storage) and protect from light.
 - Working solutions should ideally be prepared fresh for each experiment.

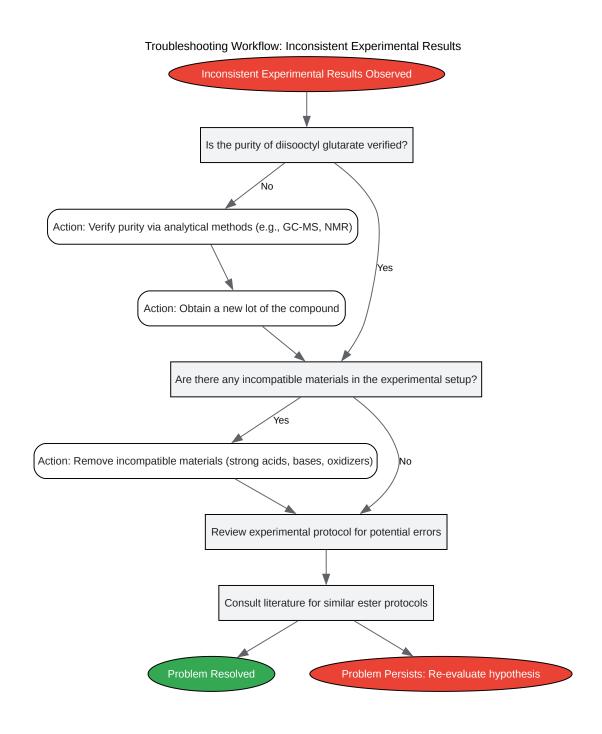
Data Presentation

Quantitative data for **diisooctyl glutarate** is not readily available. The table below summarizes the properties of structurally similar compounds to provide a general reference.

Property	Dimethyl Glutarate	Diisooctyl Phthalate	Diisooctyl Succinate
Molecular Formula	C7H12O4	C24H38O4	C20H38O4
Molecular Weight	160.17 g/mol [1]	390.6 g/mol	342.5 g/mol [2]
Melting Point	-37 °C[1]	-45°C	Not Available
Boiling Point	210 - 215 °C[1]	230°C	Not Available
Flash Point	103 °C[1]	227°C	Not Available
Solubility	Soluble in water[1]	<0.1 g/L in water	Not Available

Visualizations





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Caption: Troubleshooting inconsistent experimental results.





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Caption: Key storage and handling practices.

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References

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